

Essential Safety and Operational Guide for Handling N-(Mercaptomethyl)acetamide

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Compound of Interest

Compound Name: N-(Mercaptomethyl)acetamide

Cat. No.: B15246215

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This document provides crucial safety and logistical information for the handling of **N-(Mercaptomethyl)acetamide**. The following procedures and recommendations are based on the safety data sheet for the closely related and more documented compound, N-(Methyl)mercaptoacetamide (CAS 20938-74-3), and should be implemented to ensure the safety of all laboratory personnel.

Hazard Identification and Personal Protective Equipment

N-(Methyl)mercaptoacetamide is classified as harmful if swallowed and may cause skin and serious eye irritation.^[1] It is imperative to use appropriate personal protective equipment (PPE) to minimize exposure.

Recommended Personal Protective Equipment:

PPE Category	Specification
Eye Protection	Tightly fitting safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Gloves must be inspected prior to use.
Skin Protection	Protective clothing to prevent skin contact.
Respiratory Protection	Use a respirator with an appropriate filter (e.g., Type ABEK (EN14387)) if working in a poorly ventilated area or if dust or aerosols are generated.

Operational Plan for Handling

A systematic approach to handling **N-(Mercaptomethyl)acetamide** is essential to maintain a safe laboratory environment.

Step-by-Step Handling Procedure:

- Preparation:
 - Ensure a well-ventilated work area, preferably a chemical fume hood.[\[1\]](#)
 - Verify that an eyewash station and safety shower are readily accessible.
 - Inspect all PPE for integrity before use.
- Handling:
 - Avoid contact with skin, eyes, and clothing.[\[1\]](#)
 - Do not inhale dust or vapors.
 - Use non-sparking tools to prevent ignition sources.[\[1\]](#)
 - Keep the container tightly closed when not in use.

- Post-Handling:
 - Wash hands thoroughly with soap and water after handling.
 - Decontaminate the work area.
 - Remove and properly store or dispose of contaminated PPE.

Disposal Plan

Proper disposal of **N-(Mercaptomethyl)acetamide** and its containers is critical to prevent environmental contamination.

Waste Disposal Procedure:

- Chemical Waste:
 - Collect waste **N-(Mercaptomethyl)acetamide** in a suitable, labeled, and closed container.
[\[1\]](#)
 - Dispose of the chemical waste through an approved waste disposal plant, following all local, state, and federal regulations.[\[1\]](#)
- Contaminated Materials:
 - Any materials (e.g., gloves, absorbent paper) contaminated with the chemical should be placed in a sealed bag and disposed of as hazardous waste.
- Empty Containers:
 - Do not reuse empty containers.
 - Triple rinse the container with a suitable solvent.
 - Dispose of the rinsed container in accordance with institutional guidelines.

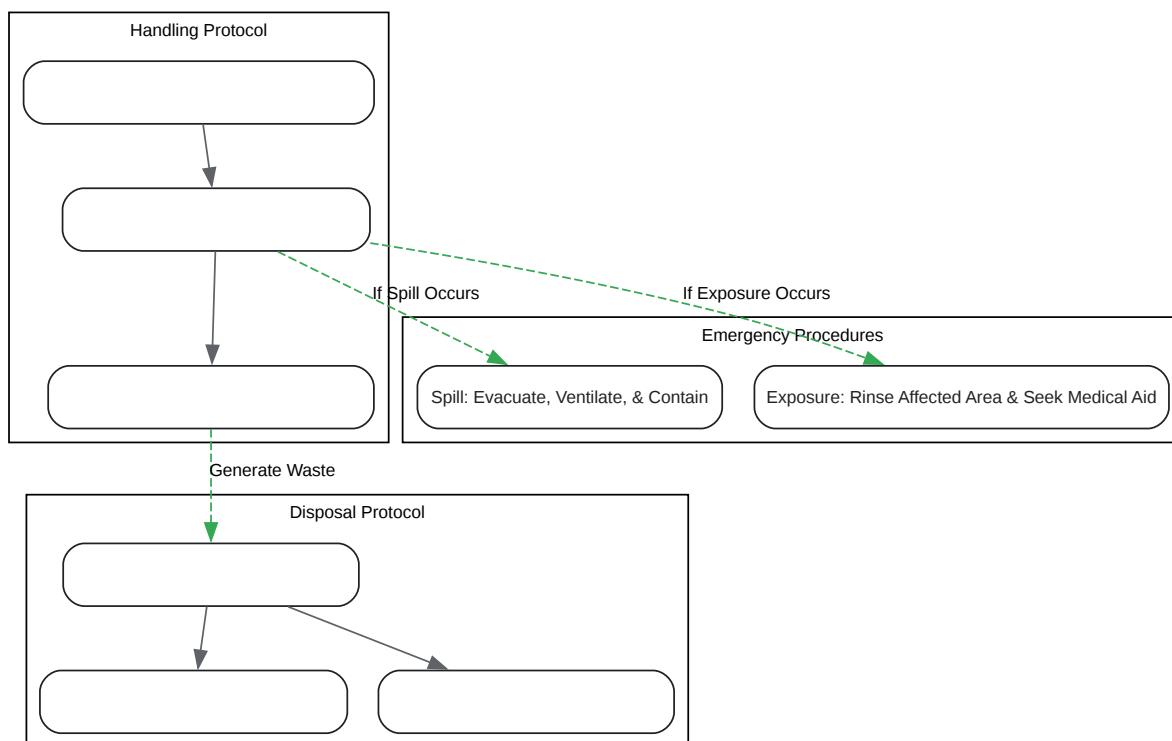
Quantitative Data Summary

The following table summarizes key quantitative data for N-(Methyl)mercaptoacetamide.

Property	Value
CAS Number	20938-74-3[1][2]
Molecular Formula	C3H7NOS[2]
Molecular Weight	105.16 g/mol [2]
Boiling Point	83-85 °C at 0.3 mmHg
Density	1.19 g/mL at 20 °C
Flash Point	Not applicable
Storage Temperature	2-8°C

Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **N-(Mercaptomethyl)acetamide**.



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Caption: Workflow for Handling and Disposal of **N-(Mercaptomethyl)acetamide**.

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. Buy N-(Methyl)mercaptoacetamide | 20938-74-3 [smolecule.com]
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